

Application Notes: Preparation of ABTS Working Solution for Antioxidant Capacity Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *ABTS diammonium salt*

Cat. No.: *B7809020*

[Get Quote](#)

The 2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) or ABTS assay is a widely utilized method for determining the total antioxidant capacity of various samples, including pharmaceuticals, natural products, and biological fluids.^[1] The principle of the assay is centered on the generation of the ABTS radical cation (ABTS^{•+}), a stable, blue-green chromophore, through the oxidation of ABTS with potassium persulfate.^{[1][2]} When an antioxidant is introduced, it reduces the ABTS^{•+}, leading to a decolorization of the solution.^[3] The extent of this color reduction is proportional to the antioxidant concentration and is typically measured spectrophotometrically at 734 nm.^{[3][4]}

This document provides a comprehensive protocol for the preparation of the ABTS working solution using potassium persulfate, intended for researchers, scientists, and professionals in drug development.

Data Presentation: Reagent and Solution Summary

The quantitative data for the preparation of the ABTS working solution are summarized in the table below for clarity and easy reference.

Reagent/Solution	Stock Concentration	Final Concentration in Radical Solution	Key Preparation Notes
ABTS Diammonium Salt	7 mM	3.5 mM	Dissolve 38.4 mg in 10 mL of deionized water or a suitable buffer. [5]
Potassium Persulfate (K ₂ S ₂ O ₈)	2.45 mM	1.225 mM	Dissolve 6.6 mg in 10 mL of deionized water. [5]
ABTS•+ Radical Cation Stock Solution	N/A	N/A	Mix equal volumes of ABTS and potassium persulfate stock solutions. Incubate in the dark for 12-16 hours at room temperature. [4] [6] [7]
ABTS Working Solution	N/A	N/A	Dilute the ABTS•+ Radical Cation Stock Solution with a suitable solvent (e.g., ethanol or PBS) to achieve an absorbance of 0.700 ± 0.05 at 734 nm. [6] [8]

Experimental Protocols

This section provides a detailed, step-by-step methodology for the preparation of the ABTS working solution.

I. Materials and Reagents

- ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) diammonium salt (CAS #30931-67-0)

- Potassium persulfate ($K_2S_2O_8$), also known as potassium peroxodisulfate
- Deionized water or Phosphate-Buffered Saline (PBS)
- Ethanol (optional, for diluting samples and the working solution)
- Volumetric flasks and pipettes
- Amber glass bottles or flasks wrapped in aluminum foil
- Spectrophotometer or microplate reader capable of measuring absorbance at 734 nm

II. Preparation of Stock Solutions

A. 7 mM ABTS Stock Solution

- Accurately weigh 38.4 mg of **ABTS diammonium salt**.
- Dissolve the powder in a 10 mL volumetric flask with deionized water or a suitable buffer (e.g., PBS). Ensure it is completely dissolved.
- Store this solution in an amber bottle or a foil-wrapped container at 4°C.

B. 2.45 mM Potassium Persulfate Stock Solution

- Accurately weigh 6.6 mg of potassium persulfate.^[5]
- Dissolve the powder in a 10 mL volumetric flask with deionized water.
- This solution can be stored at 4°C.

III. Generation of the ABTS•+ Radical Cation Stock Solution

This step involves the chemical reaction that generates the colored radical required for the assay.

- In a glass container, mix equal volumes of the 7 mM ABTS stock solution and the 2.45 mM potassium persulfate stock solution.^{[4][7]} For example, mix 10 mL of the ABTS solution with

10 mL of the potassium persulfate solution.

- Allow the mixture to stand in the dark at room temperature for 12 to 16 hours before use.^[1]
^[6] This crucial incubation period allows for the complete formation of the ABTS^{•+} radical.^[9]
^[10]
- The solution will develop a deep blue-green color, indicating the successful generation of the radical cation. This resulting solution is the ABTS^{•+} stock solution and is stable for up to two days when stored in the dark at 4°C.^[8]

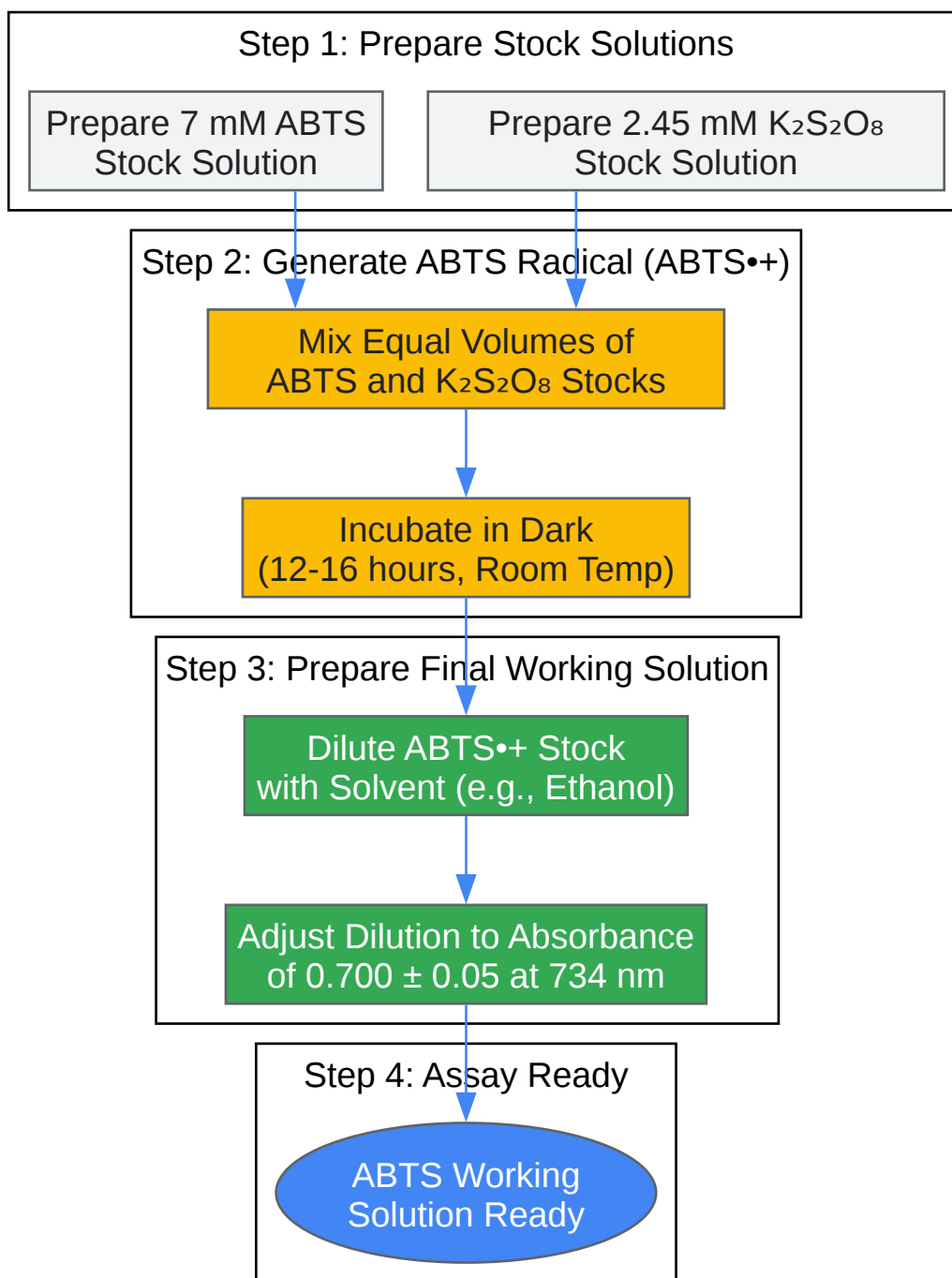
IV. Preparation of the ABTS Working Solution

The ABTS^{•+} stock solution is too concentrated for direct use in the assay and must be diluted.

- Before performing the assay, the ABTS^{•+} stock solution must be diluted with a suitable solvent, such as ethanol or PBS, to an absorbance of 0.700 ± 0.05 at 734 nm.^[6]^[8]
- To achieve the target absorbance, start by making a trial dilution (e.g., add 1 mL of the ABTS^{•+} stock to 50 mL of ethanol).
- Measure the absorbance of this diluted solution at 734 nm.
- Adjust the volume of the diluent as necessary to bring the absorbance within the target range of 0.700 ± 0.05 .
- Once the correct dilution factor is established, prepare the required volume of the ABTS working solution for your experiment. This solution should be used immediately for the best results.^[11]

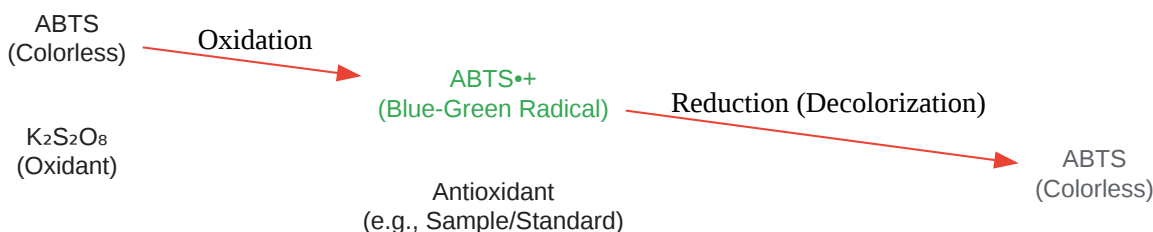
Visualizations

The following diagrams illustrate the logical workflow for the preparation of the ABTS working solution and the underlying chemical principle of the assay.



[Click to download full resolution via product page](#)

Caption: Workflow for ABTS working solution preparation.



[Click to download full resolution via product page](#)

Caption: Chemical principle of the ABTS radical cation decolorization assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. ABTS/PP Decolorization Assay of Antioxidant Capacity Reaction Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 3. cdn.gbiosciences.com [cdn.gbiosciences.com]
- 4. japer.in [japer.in]
- 5. researchgate.net [researchgate.net]
- 6. ABTS decolorization assay – in vitro antioxidant capacity [protocols.io]
- 7. ABTS radical scavenging capacity measurement [protocols.io]
- 8. assaygenie.com [assaygenie.com]
- 9. pubs.rsc.org [pubs.rsc.org]
- 10. biorxiv.org [biorxiv.org]
- 11. cosmobiousa.com [cosmobiousa.com]
- To cite this document: BenchChem. [Application Notes: Preparation of ABTS Working Solution for Antioxidant Capacity Assays]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b7809020#how-to-prepare-abts-working-solution-with-potassium-persulfate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com